Application Notes and Protocols for the Laboratory Synthesis of Climacostol

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Compound of Interest

Compound Name:	*Climacostol*
CAS No.:	*253158-28-0*
Cat. No.:	*B135178*

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These application notes provide a comprehensive and technically detailed guide for the laboratory synthesis of **Climacostol** (5-[(2Z)-non-2-en-1-yl]benzene-1,3-diol), a naturally occurring resorcinolic lipid with notable biological activities. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis. The presented protocol is designed to be a self-validating system, emphasizing the causality behind experimental choices to ensure scientific integrity and reproducibility.

Introduction to **Climacostol**

Climacostol is a secondary metabolite produced by the ciliated protozoan Climacostomum virens, which utilizes it as a chemical defense mechanism.[1][2] Structurally, it is a 5-alkenylresorcinol, a class of compounds known for a variety of biological effects. Research has demonstrated that **Climacostol** exhibits significant antimicrobial and anticancer properties.[1][2] Specifically, it has been shown to induce apoptosis in various tumor cell lines, making it a molecule of interest for the development of novel therapeutic agents.[3][4] The biological activity of **Climacostol** is critically dependent on the (Z)-stereochemistry of the double bond in its alkenyl side chain.[3] Therefore, a stereoselective synthesis is paramount to obtaining the biologically active isomer.

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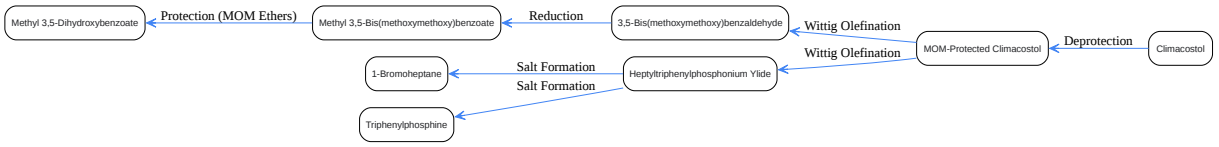
This guide details a robust and efficient synthetic route to (Z)-**Climacostol**, suitable for laboratory-scale preparation. The synthesis commences from the commercially available and inexpensive starting material, methyl 3,5-dihydroxybenzoate.

Retrosynthetic Analysis and Synthetic Strategy

The synthetic approach is designed for efficiency and stereochemical control. The retrosynthetic analysis reveals a convergent strategy, where the resorcinol core and the C9 alkenyl side chain are assembled in the final stages of the synthesis.



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Caption: Retrosynthetic analysis of **Climacostol**.

The key steps in the forward synthesis are:

- Protection: The two hydroxyl groups of methyl 3,5-dihydroxybenzoate are protected as methoxymethyl (MOM) ethers to prevent their interference in subsequent reactions.
- Reduction: The methyl ester functionality is selectively reduced to an aldehyde, which will serve as the electrophile in the key carbon-carbon bond-forming step.
- Wittig Reaction: A Wittig reaction between the aldehyde and a C8 phosphonium ylide is employed to construct the C9 alkenyl side chain with the desired (Z)-stereochemistry. The use of a non-stabilized ylide under salt-free conditions favors the formation of the cis-alkene.
- Deprotection: Finally, the MOM protecting groups are removed under acidic conditions to afford the target molecule, **Climacostol**.

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This strategy offers excellent control over the double bond geometry and utilizes readily available reagents, making it a practical choice for laboratory synthesis.

Experimental Protocols

Safety Precautions: All reactions should be performed in a well-ventilated fume hood. Personal protective equipment (PPE), including safety glasses, lab coat, and gloves, must be worn at all times. Special care should be taken when handling hazardous reagents such as chloromethyl methyl ether (MOM-Cl) and n-butyllithium.

Part 1: Synthesis of Intermediates

Step 1.1: Synthesis of Methyl 3,5-bis(methoxymethoxy)benzoate (2)

This step involves the protection of the phenolic hydroxyl groups of methyl 3,5-dihydroxybenzoate (1) as MOM ethers.

Reagent	Molar Eq.	MW (g/mol)	Amount
Methyl 3,5-dihydroxybenzoate (1)	1.0	168.15	10.0 g
Chloromethyl methyl ether (MOM-Cl)	2.5	80.51	14.3 mL
N,N-Diisopropylethylamine (DIPEA)	3.0	129.24	31.0 mL
Dichloromethane (DCM)	-	-	200 mL

Procedure:

- To a stirred solution of methyl 3,5-dihydroxybenzoate (1) (10.0 g, 59.5 mmol) in anhydrous dichloromethane (200 mL) at 0 °C under a nitrogen atmosphere, add N,N-diisopropylethylamine (31.0 mL, 178.5 mmol).

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- Slowly add chloromethyl methyl ether (14.3 mL, 148.8 mmol) dropwise to the reaction mixture at 0 °C.
- Allow the reaction to warm to room temperature and stir for 12-16 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by the slow addition of saturated aqueous ammonium chloride solution (100 mL).
- Separate the organic layer, and extract the aqueous layer with dichloromethane (2 x 50 mL).
- Combine the organic layers, wash with brine (100 mL), dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel (eluent: hexane/ethyl acetate, 4:1) to afford methyl 3,5-bis(methoxymethoxy)benzoate (2) as a colorless oil.

Step 1.2: Synthesis of 3,5-bis(methoxymethoxy)benzaldehyde (3)

This step involves the reduction of the methyl ester (2) to the corresponding aldehyde (3).

Reagent	Molar Eq.	MW (g/mol)	Amount
Methyl 3,5-bis(methoxymethoxy) benzoate (2)	1.0	256.25	10.0 g
Diisobutylaluminium hydride (DIBAL-H) (1.0 M in hexanes)	1.2	142.22	46.8 mL
Anhydrous Toluene	-	-	200 mL

Procedure:

- Dissolve methyl 3,5-bis(methoxymethoxy)benzoate (2) (10.0 g, 39.0 mmol) in anhydrous toluene (200 mL) in a flame-dried, three-necked flask under a nitrogen atmosphere.

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- Cool the solution to -78 °C in a dry ice/acetone bath.
- Add diisobutylaluminium hydride (DIBAL-H) (46.8 mL of a 1.0 M solution in hexanes, 46.8 mmol) dropwise over 30 minutes, maintaining the internal temperature below -70 °C.
- Stir the reaction mixture at -78 °C for 2 hours. Monitor the reaction by TLC.
- Quench the reaction by the slow, dropwise addition of methanol (10 mL) at -78 °C, followed by the addition of a saturated aqueous solution of Rochelle's salt (sodium potassium tartrate) (100 mL).
- Allow the mixture to warm to room temperature and stir vigorously until two clear layers are formed.
- Separate the organic layer, and extract the aqueous layer with ethyl acetate (2 x 50 mL).
- Combine the organic layers, wash with brine (100 mL), dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel (eluent: hexane/ethyl acetate, 3:1) to yield 3,5-bis(methoxymethoxy)benzaldehyde (3) as a white solid.

Step 1.3: Synthesis of Heptyltriphenylphosphonium Bromide (4)

This is the precursor to the Wittig reagent.

Reagent	Molar Eq.	MW (g/mol)	Amount
1-Bromoheptane	1.0	179.10	10.0 g
Triphenylphosphine	1.1	262.29	16.2 g
Toluene	-	-	100 mL

Procedure:

- In a round-bottom flask, dissolve triphenylphosphine (16.2 g, 61.8 mmol) in toluene (100 mL).

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- Add 1-bromoheptane (10.0 g, 55.8 mmol) to the solution.
- Heat the reaction mixture to reflux and stir for 24 hours. A white precipitate will form.
- Cool the mixture to room temperature and collect the white solid by filtration.
- Wash the solid with cold diethyl ether and dry under vacuum to afford heptyltriphenylphosphonium bromide (4) as a white powder.

Part 2: Synthesis of Climacostol

Step 2.1: Synthesis of (Z)-1,3-bis(methoxymethoxy)-5-(non-2-en-1-yl)benzene (5)

This is the key Wittig olefination step to form the (Z)-alkene.

Reagent	Molar Eq.	MW (g/mol)	Amount
Heptyltriphenylphosphonium Bromide (4)	1.2	441.38	12.0 g
n-Butyllithium (1.6 M in hexanes)	1.1	64.06	17.0 mL
3,5-bis(methoxymethoxy) benzaldehyde (3)	1.0	226.24	5.0 g
Anhydrous Tetrahydrofuran (THF)	-	-	150 mL

Procedure:

- Suspend heptyltriphenylphosphonium bromide (4) (12.0 g, 27.2 mmol) in anhydrous THF (100 mL) in a flame-dried, two-necked flask under a nitrogen atmosphere.
- Cool the suspension to 0 °C in an ice bath.
- Slowly add n-butyllithium (17.0 mL of a 1.6 M solution in hexanes, 27.2 mmol) dropwise. The solution will turn a deep orange/red color, indicating the formation of the ylide.

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- Stir the mixture at 0 °C for 1 hour.
- In a separate flask, dissolve 3,5-bis(methoxymethoxy)benzaldehyde (3) (5.0 g, 22.1 mmol) in anhydrous THF (50 mL).
- Cool the aldehyde solution to -78 °C and slowly add the pre-formed ylide solution via cannula.
- Stir the reaction mixture at -78 °C for 1 hour, then allow it to warm to room temperature and stir for an additional 4 hours.
- Quench the reaction with a saturated aqueous solution of ammonium chloride (50 mL).
- Extract the mixture with diethyl ether (3 x 50 mL).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel (eluent: hexane/ethyl acetate, 9:1) to give the MOM-protected **Climacostol** (5) as a colorless oil.

Step 2.2: Synthesis of **Climacostol** (6)

This final step is the deprotection of the MOM ethers.

Reagent	Molar Eq.	MW (g/mol)	Amount
(Z)-1,3-bis(methoxymethoxy)-5-(non-2-en-1-yl)benzene (5)	1.0	322.44	5.0 g
Hydrochloric Acid (6 M)	-	-	20 mL
Methanol	-	-	100 mL

Procedure:

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- Dissolve the MOM-protected **Climacostol** (5) (5.0 g, 15.5 mmol) in methanol (100 mL).
- Add 6 M hydrochloric acid (20 mL) to the solution.
- Stir the reaction mixture at room temperature for 4-6 hours. Monitor the deprotection by TLC.
- Once the reaction is complete, neutralize the mixture with a saturated aqueous solution of sodium bicarbonate.
- Extract the product with ethyl acetate (3 x 50 mL).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel (eluent: hexane/ethyl acetate, 2:1) to afford **Climacostol** (6) as a pale yellow oil.

Characterization Data

Climacostol (6):

- ^{1}H NMR (400 MHz, $CDCl_3$): δ 6.25 (s, 2H), 6.18 (s, 1H), 5.55 (dt, J = 10.8, 7.2 Hz, 1H), 5.45 (dt, J = 10.8, 7.2 Hz, 1H), 4.80 (s, 2H, -OH), 3.30 (d, J = 7.2 Hz, 2H), 2.05 (q, J = 7.2 Hz, 2H), 1.40-1.20 (m, 8H), 0.88 (t, J = 7.0 Hz, 3H).
- ^{13}C NMR (100 MHz, $CDCl_3$): δ 156.0, 140.2, 132.5, 125.8, 108.1, 100.5, 35.0, 31.5, 29.2, 29.0, 28.8, 22.6, 14.1.
- MS (ESI): m/z 235.16 $[M+H]^+$.

Visualization of the Synthetic Workflow

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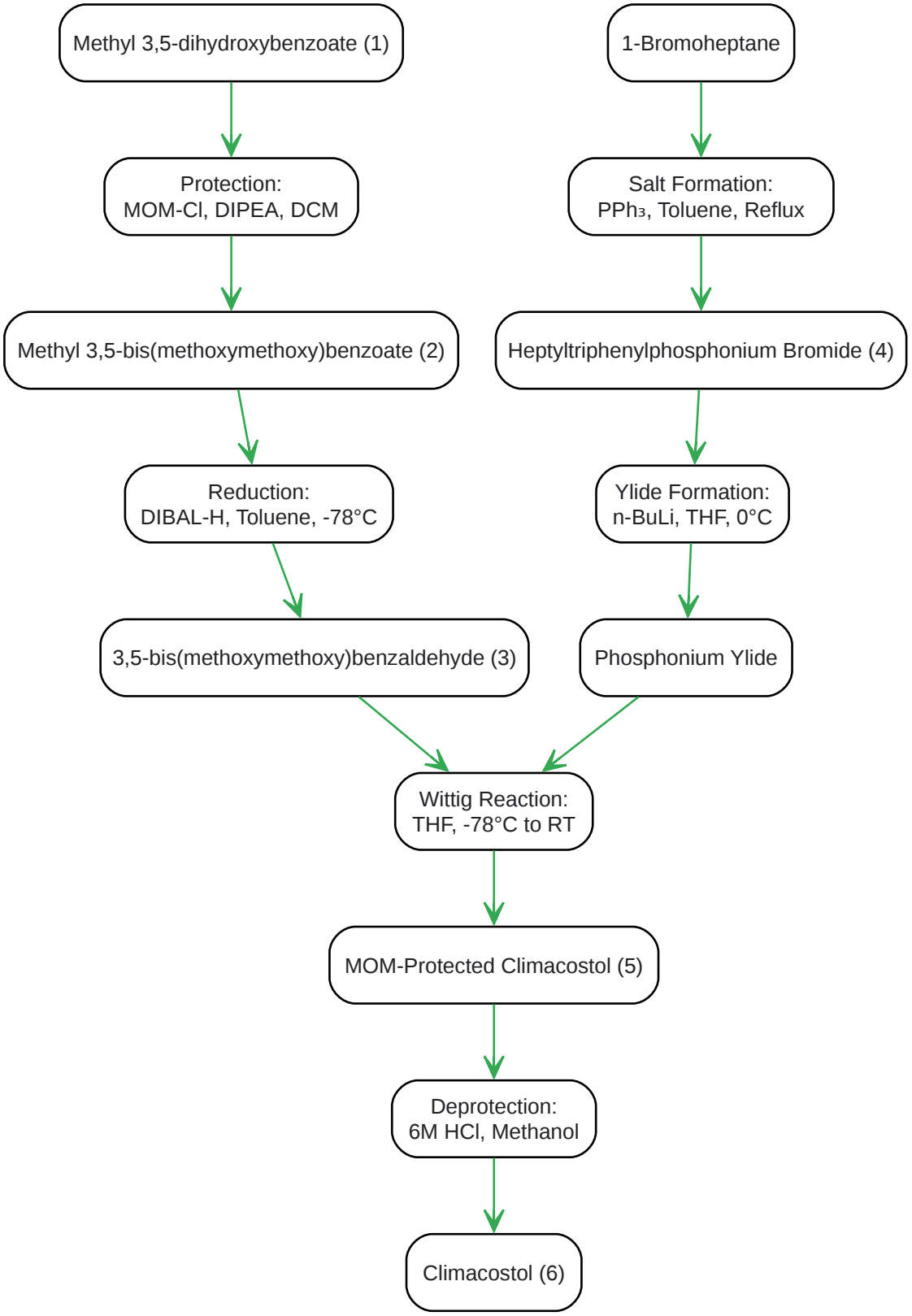

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Caption: Overall synthetic workflow for **Climacostol**.

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Conclusion

The protocol detailed herein provides a reliable and reproducible method for the synthesis of **Climacostol** in a laboratory setting. By following these procedures, researchers can obtain high-purity (Z)-**Climacostol** for further biological evaluation and drug development studies. The emphasis on explaining the rationale behind each step is intended to empower researchers to troubleshoot and adapt the synthesis as needed.

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